

How to improve yield in solid-phase peptide synthesis

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Compound of Interest

Compound Name: *N*-(*tert*-Butoxycarbonyl)-3-naphthalen-1-yl-*D*-alanine

CAS No.: 76932-48-4

Cat. No.: B558730

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Module 1: The Foundation (Resin & Solvation)

Q: My peptide is >30 residues, and the crude yield drops significantly after the 15th residue. What is happening?

A: You are likely experiencing the "solvation crash." Standard Polystyrene (PS) resins swell well in DCM but poorly in DMF/NMP as the peptide chain grows. The growing peptide chain itself can solvate the resin, but if the peptide aggregates (forms

-sheets), the resin collapses, burying the reactive N-terminus.

The Fix:

- Switch Resin Class: Move from 1% DVB-Pol
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